

Proper Disposal Procedures for AA41612

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Compound of Interest

Compound Name: AA41612

Cat. No.: B15580548

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Disposal of **AA41612**

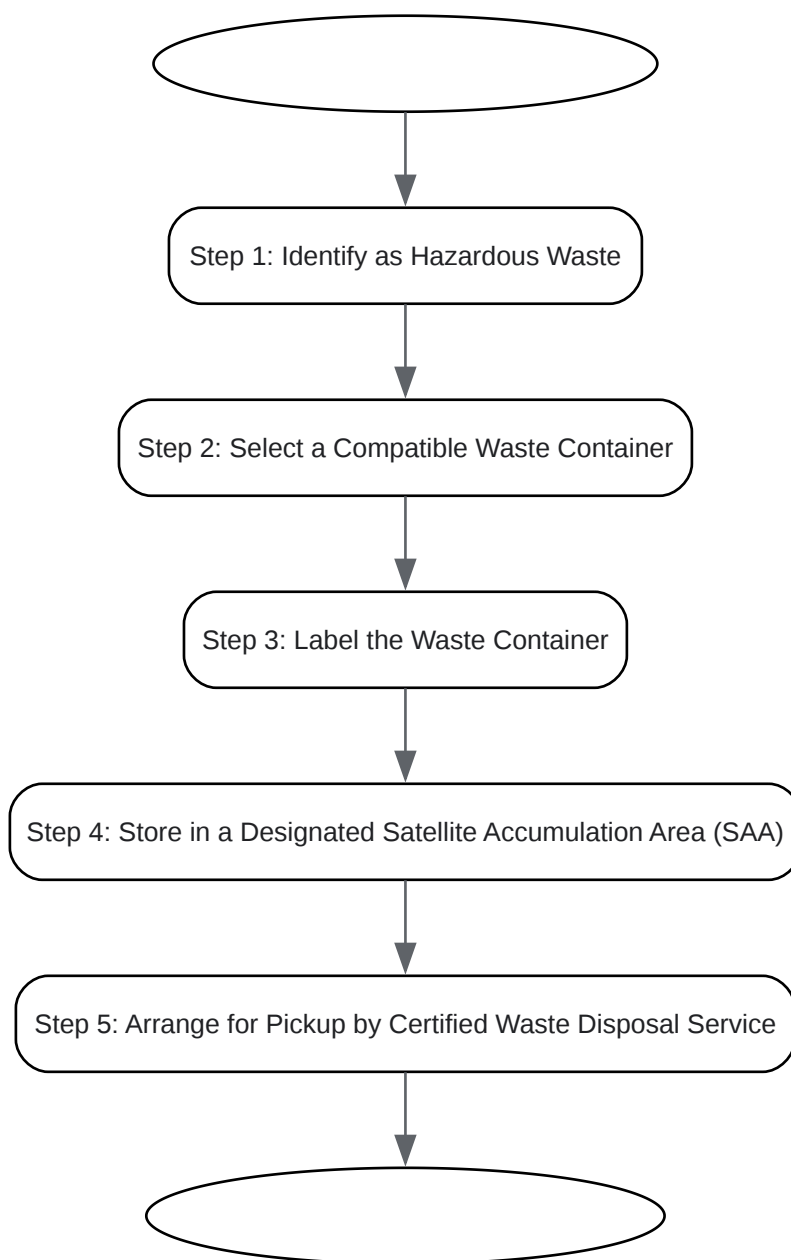
This document provides detailed procedural guidance for the safe and compliant disposal of **AA41612**, a chemical identified as an antagonist of melanopsin-mediated phototransduction. Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

Chemical Identification and Hazard Summary

Identifier	Value
Product Name	AA41612
Chemical Name	1-((2,5-Dichloro-4-methoxyphenyl)sulfonyl)piperidine
CAS Number	433690-62-1
Molecular Formula	C12H15Cl2NO3S
Hazard Statement	The Safety Data Sheet (SDS) for AA41612 indicates that it should be disposed of at an approved waste disposal plant. Spillage should be collected.

Experimental Protocol: Waste Disposal Workflow

The proper disposal of **AA41612** is a multi-step process that begins with waste identification and ends with collection by a certified hazardous waste handler. The following workflow outlines the necessary steps to be taken within the laboratory.



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Caption: Workflow for the proper disposal of **AA41612** chemical waste.

Step-by-Step Disposal Procedures

Step 1: Waste Identification

- All unused, expired, or contaminated stocks of **AA41612**, as well as any materials (e.g., pipette tips, gloves, absorbent pads) grossly contaminated with this chemical, must be

treated as hazardous waste.

Step 2: Container Selection

- Primary Container: Use a chemically resistant container with a secure, leak-proof lid. The container must be compatible with the chemical properties of **AA41612**. Borosilicate glass or a high-density polyethylene (HDPE) container is generally suitable.
- Secondary Containment: Place the primary waste container within a larger, shatter-proof secondary container to prevent spills in the event of primary container failure.

Step 3: Labeling

- Immediately label the waste container with a hazardous waste tag.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "1-((2,5-Dichloro-4-methoxyphenyl)sulfonyl)piperidine" and the identifier "**AA41612**"
 - The CAS Number: "433690-62-1"
 - The approximate quantity of waste
 - The date the waste was first added to the container (accumulation start date)
 - The primary hazard(s) associated with the chemical (refer to the specific SDS for detailed hazard information)
 - The name and contact information of the principal investigator or laboratory supervisor.

Step 4: Storage

- Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).

- The SAA must be:
 - At or near the point of generation.
 - Under the control of the laboratory personnel.
 - Away from general laboratory traffic and drains.
 - Segregated from incompatible chemicals.
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in the SAA.

Step 5: Arranging for Disposal

- Once the waste container is full or has been in storage for a designated period (typically not to exceed 90 days, but consult your institution's specific guidelines), arrange for its collection.
- Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management office to schedule a pickup.
- Do not attempt to dispose of **AA41612** down the drain or in the regular trash.[\[1\]](#)
- The disposal of the container and its contents must be carried out by an approved and licensed waste disposal plant.[\[1\]](#)

Spill Management

In the event of a spill, it is important to collect the spillage.[\[1\]](#) For small spills, use an appropriate absorbent material (e.g., chemical absorbent pads or vermiculite), collect the absorbed material in a sealed container, and label it as hazardous waste for disposal. For larger spills, evacuate the area and contact your institution's EHS department immediately. Always wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, when handling **AA41612** and its waste.

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References

- 1. AA 41612|433690-62-1|MSDS [dcchemicals.com]
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